

# Using 3-(2-(3-Methoxy-3-oxopropoxy)ethoxy)propanoic acid in ADC development

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## Compound of Interest

Compound Name: 3-(2-(3-Methoxy-3-oxopropoxy)ethoxy)propanoic acid

Cat. No.: B8053222

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## Application Note: Heterobifunctional PEG2 Spacer Strategies in ADC Design

### Introduction

The development of homogenous Antibody-Drug Conjugates (ADCs) requires precise linker technologies that balance solubility, stability, and release kinetics.<sup>[1][2][3][4]</sup> **3-(2-(3-Methoxy-3-oxopropoxy)ethoxy)propanoic acid** represents a class of discrete PEG (dPEG®) linkers. Unlike polydisperse PEGs, this molecule offers a defined molecular weight and structure, eliminating the analytical heterogeneity often seen in early-generation ADCs.

### Molecule Profile

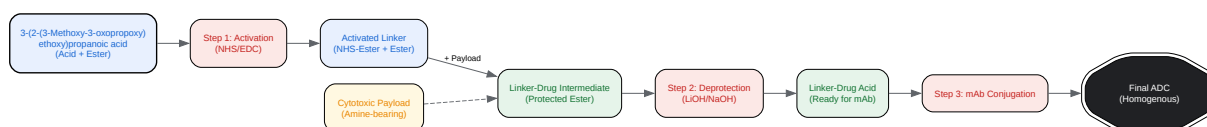
- Common Name: Methyl-PEG2-Propionic Acid Linker (Heterobifunctional)
- CAS: 2089292-48-6<sup>[5]</sup>

- Formula: C<sub>9</sub>H<sub>16</sub>O<sub>6</sub>[5]
- Molecular Weight: 220.22 g/mol
- Functional Logic:
  - Free Carboxylic Acid (-COOH): Ready for immediate activation (e.g., NHS-ester) and conjugation to amine-bearing payloads or antibodies.
  - Methyl Ester (-COOCH<sub>3</sub>): Acts as a protecting group for the second carboxyl moiety. It remains inert during the first conjugation step and is subsequently hydrolyzed (deprotected) to reveal a second reactive site.
  - PEG2 Spacer: Provides a short, hydrophilic bridge (~10 Å) to mask the hydrophobicity of cytotoxic payloads (e.g., PBDs, Auristatins) without introducing excessive steric bulk.

## Strategic Application: The "Stepwise Assembly" Workflow

This linker is best utilized in a Linker-Drug first strategy. The asymmetry (Acid vs. Ester) allows researchers to attach the linker to the cytotoxic payload before conjugating to the antibody. This prevents antibody aggregation and allows for rigorous purification of the small-molecule Drug-Linker complex.

## Mechanism of Action Diagram



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Caption: Stepwise assembly of an ADC using the heterobifunctional properties of the PEG2-propionic acid linker.

## Experimental Protocols

### Protocol A: Activation of the Free Acid (NHS Ester Formation)

Objective: Convert the free carboxylic acid end into an N-hydroxysuccinimide (NHS) ester for reaction with an amine-containing payload.[\[6\]](#)

Reagents:

- Linker (CAS: 2089292-48-6)[\[5\]](#)
- N-Hydroxysuccinimide (NHS)[\[6\]](#)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC·HCl)
- Solvent: Dry Dichloromethane (DCM) or Dimethylformamide (DMF)

Procedure:

- Dissolution: Dissolve 100 mg (0.45 mmol) of the linker in 2 mL of dry DCM under nitrogen atmosphere.
- Reagent Addition: Add NHS (1.2 eq, 0.54 mmol) followed by EDC·HCl (1.5 eq, 0.68 mmol).
- Reaction: Stir the mixture at Room Temperature (RT) for 4–12 hours. Monitor via TLC (stain with  $\text{KMnO}_4$ ) or LC-MS. The acid peak should disappear, replaced by the NHS-ester mass (+97 Da).
- Work-up:
  - Dilute with DCM (20 mL).
  - Wash with 0.1 M HCl (to remove excess EDC/urea) followed by Brine.

- Dry over  $\text{Na}_2\text{SO}_4$ , filter, and concentrate in vacuo.
- Storage: The resulting oil/solid (NHS-Linker-Ester) is moisture-sensitive. Use immediately or store at  $-20^\circ\text{C}$  under argon.

## Protocol B: Conjugation to Cytotoxic Payload (Amine-Reactive)

Objective: Attach the activated linker to a payload (e.g., MMAE, Doxorubicin) containing a primary or secondary amine.

Procedure:

- Setup: Dissolve the Payload (1.0 eq) and the Activated Linker from Protocol A (1.2 eq) in anhydrous DMF.
- Base: Add Diisopropylethylamine (DIPEA, 2.0 eq) to act as a proton scavenger.
- Incubation: Stir at RT for 2–6 hours.
- Purification: Purify the Linker-Payload-Ester intermediate using Reverse-Phase Preparative HPLC (C18 column, Water/Acetonitrile gradient + 0.1% Formic Acid).
- Validation: Confirm mass via ESI-MS. The methyl ester signal ( $-\text{COOCH}_3$ ) must be present.

## Protocol C: Methyl Ester Deprotection (Hydrolysis)

Objective: Hydrolyze the methyl ester protecting group to regenerate the carboxylic acid for antibody attachment.<sup>[6]</sup>

Procedure:

- Solubilization: Dissolve the Linker-Payload-Ester intermediate in a mixture of THF/Water (2:1 v/v).
- Hydrolysis: Add Lithium Hydroxide ( $\text{LiOH}$ , 2.5 eq).
  - Note:  $\text{LiOH}$  is preferred over  $\text{NaOH}$  for sensitive payloads due to milder conditions.

- Monitoring: Stir at 0°C to RT. Monitor closely by LC-MS (typically 30–90 mins). Look for the loss of the methyl group (-14 Da shift).
- Quenching: Once complete, carefully acidify to pH ~5–6 using 1 M HCl or Acetic Acid.
- Isolation: Extract into Ethyl Acetate or purify directly via HPLC. This yields the Linker-Payload-Acid.

## Protocol D: Final Bioconjugation to Antibody

Objective: Conjugate the Linker-Payload-Acid to the Antibody (Lysine residues).

Reagents:

- Monoclonal Antibody (mAb) in PBS (pH 7.4).
- Activation Reagents: EDC/Sulfo-NHS.

Procedure:

- Activation: React the Linker-Payload-Acid (10–20 eq relative to mAb) with EDC (40 eq) and Sulfo-NHS (40 eq) in DMF/Buffer for 15 mins to create the in situ active ester.
- Conjugation: Add the activated Linker-Payload mixture to the mAb solution (adjusted to pH 8.0 with Bicarbonate buffer). Final organic solvent concentration should be <10% to prevent mAb precipitation.
- Incubation: Incubate at RT for 1 hour or 4°C overnight.
- Purification: Remove excess small molecules using a Desalting Column (PD-10) or Tangential Flow Filtration (TFF) into formulation buffer (e.g., Histidine/Trehalose pH 6.0).

## Quality Control & Troubleshooting

### Analytical Specifications

| Test                         | Method                    | Acceptance Criteria                               |
|------------------------------|---------------------------|---------------------------------------------------|
| Drug-to-Antibody Ratio (DAR) | HIC-HPLC or LC-MS (Q-TOF) | Target 3.5–4.0 (for Lysine) or 2.0/4.0 (Cysteine) |
| Aggregation                  | SEC-HPLC                  | < 5% High Molecular Weight species                |
| Free Drug                    | RP-HPLC                   | < 1% Unconjugated Payload                         |
| Endotoxin                    | LAL Assay                 | < 0.1 EU/mg                                       |

## Troubleshooting Guide

| Issue                       | Probable Cause          | Solution                                                                                                                              |
|-----------------------------|-------------------------|---------------------------------------------------------------------------------------------------------------------------------------|
| Low Conjugation Yield       | Hydrolysis of NHS ester | Ensure buffers are amine-free (no Tris) and anhydrous solvents are used for activation.                                               |
| Payload Precipitation       | Linker too hydrophobic  | The PEG2 spacer may be too short for very hydrophobic payloads (e.g., PBDs). Consider switching to a PEG4 analog if solubility fails. |
| Incomplete Ester Hydrolysis | Steric hindrance        | Increase temperature to 30°C or switch to NaOH (if payload tolerates).                                                                |

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